

Introduction: The Strategic Importance of 2,2'-Dichloro-4,4'-bipyridine

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Compound of Interest

Compound Name: 2,2'-Dichloro-4,4'-bipyridine

Cat. No.: B1587837

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2,2'-Dichloro-4,4'-bipyridine is a heterocyclic organic compound featuring a bipyridine scaffold, a privileged structure in coordination chemistry and medicinal chemistry.^[1] Its strategic value stems from two key features: the bidentate nitrogen atoms of the bipyridine core, which are excellent for chelating metal ions, and the two chlorine atoms at the 2 and 2' positions. These chlorine atoms are susceptible to nucleophilic substitution and are active sites for cross-coupling reactions, making the molecule a versatile building block for the synthesis of more complex functional molecules.

This guide provides an in-depth analysis of the commercial availability, quality control, and strategic applications of **2,2'-Dichloro-4,4'-bipyridine** (CAS No: 53344-74-4), offering field-proven insights for its effective procurement and utilization in research and development settings.^{[2][3]}

Physicochemical Properties and Safety Data

A foundational understanding of a compound's properties is critical for its safe and effective use.

- Molecular Formula: C₁₀H₆Cl₂N₂^[2]
- Molecular Weight: 225.07 g/mol ^{[2][3][4]}
- Appearance: Typically a solid powder.

- CAS Number: 53344-74-4[2][3][5]

Safety and Handling: According to its Safety Data Sheet (SDS), **2,2'-Dichloro-4,4'-bipyridine** is classified as hazardous.[6][7] It is harmful if swallowed (H302), causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).[4][6]

Standard Handling Protocol:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[7]
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[6][7]
- Handling: Avoid breathing dust. Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.[6][7]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, locked up.[6][7]

Commercial Availability and Supplier Analysis

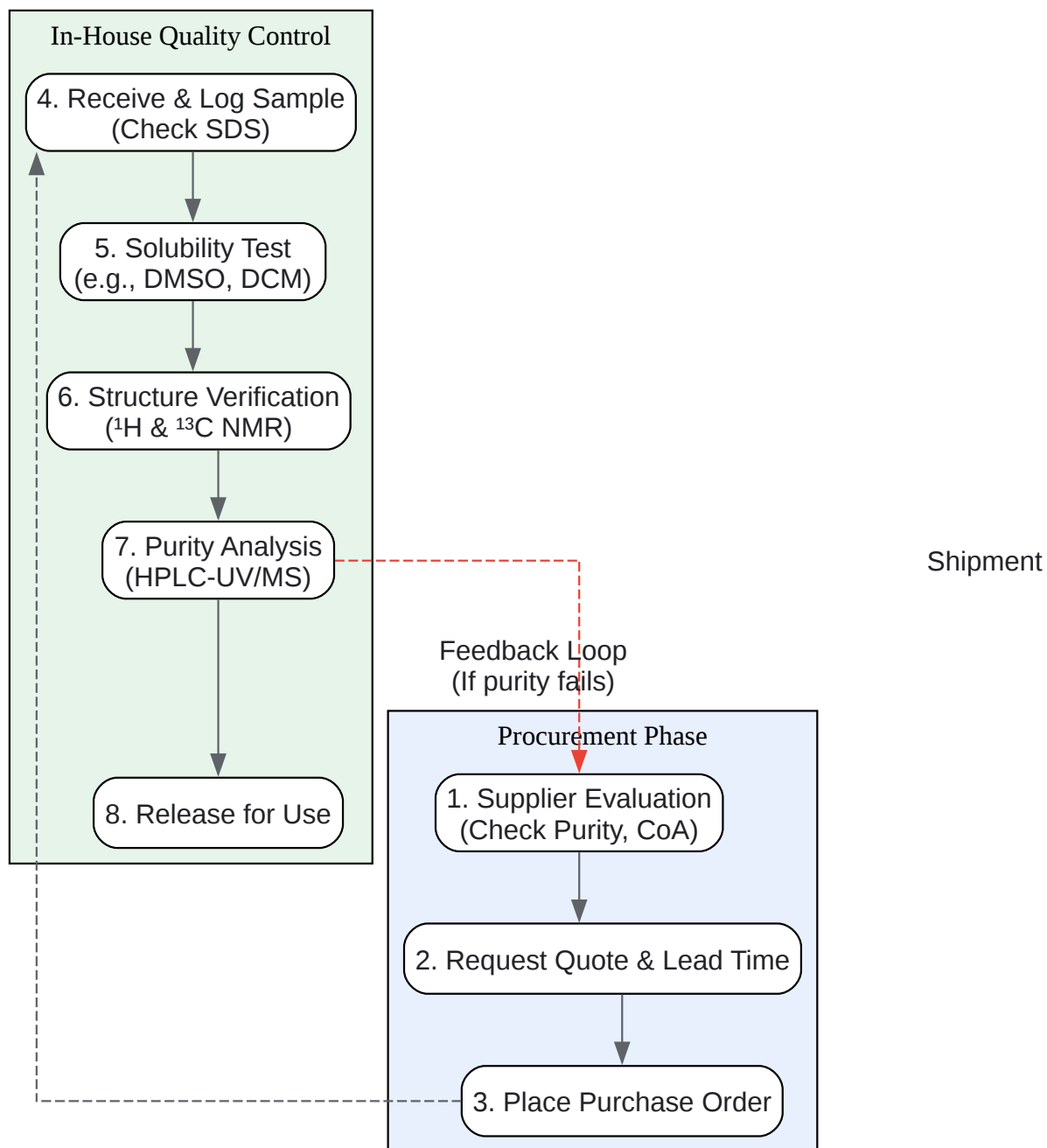
The procurement of specialty chemicals like **2,2'-Dichloro-4,4'-bipyridine** requires careful supplier evaluation. Availability can vary, with some major suppliers having discontinued the product while others maintain it in their catalog for research or bulk quantities.[8][9] The table below summarizes data from several commercial suppliers.

Supplier	Purity	Available Quantities	Notes
Shanghai Macklin Biochemical Co., Ltd.	>95%	Gram to Kilogram	Listed as a primary supplier on several chemical marketplaces. [2]
Capot Chemical Co., Ltd.	>95%	Gram to Kilogram	Another commonly listed supplier for this compound. [2]
ChemUniverse, Inc.	95%	Inquiry for Bulk	Specializes in fine chemicals and offers this product upon request. [5] [10]
Career Henan Chemical Co.	99%	Kilogram Scale	Offers high purity, suggesting suitability for more sensitive applications. [2]
Shanghai Boyle Chemical Co., Ltd.	>95%	Gram to Kilogram	A supplier of a wide range of chemical reagents. [2]

Note: Pricing is highly variable based on quantity and purity. Researchers should request quotes directly from suppliers for accurate, up-to-date information.

Procurement and Quality Control Workflow

Ensuring the identity and purity of a starting material is a cornerstone of reproducible research. The following workflow is a self-validating system for the procurement and verification of **2,2'-Dichloro-4,4'-bipyridine**.



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Caption: Workflow for procuring and validating **2,2'-Dichloro-4,4'-bipyridine**.

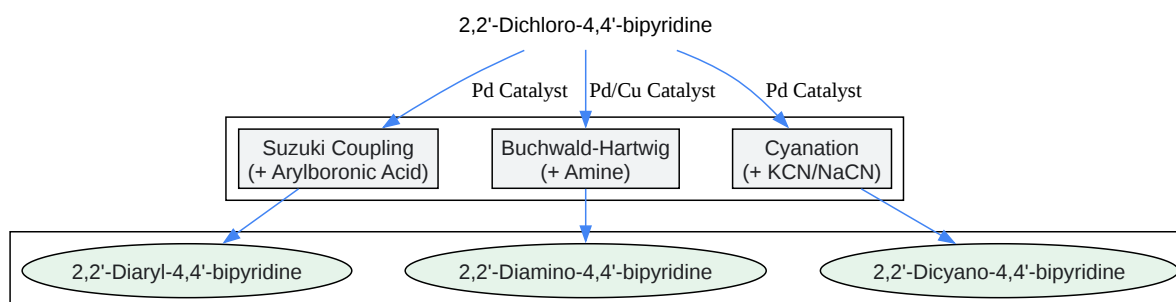
Detailed QC Protocol:

- **Certificate of Analysis (CoA) Review:** Before purchase, scrutinize the supplier's CoA for purity claims and analytical methods used.
- **Visual Inspection:** Upon receipt, inspect the material for expected physical appearance (e.g., color, crystallinity).
- **^1H NMR Spectroscopy:** Dissolve a small sample (~5 mg) in a suitable deuterated solvent (e.g., CDCl_3). The proton NMR spectrum should show a characteristic pattern of aromatic protons consistent with the dichlorobipyridine structure.
- **Mass Spectrometry (MS):** Confirm the molecular weight. An ESI-MS analysis should show a prominent ion corresponding to $[\text{M}+\text{H}]^+$ at m/z 225.0, with a characteristic isotopic pattern for two chlorine atoms.
- **Purity by HPLC:** Use a reverse-phase C18 column with a suitable mobile phase (e.g., water/acetonitrile gradient with 0.1% TFA or formic acid) and UV detection. A pure sample should yield a single major peak. This validates the purity percentage claimed by the supplier.

Core Applications in Drug Development and Catalysis

The utility of **2,2'-Dichloro-4,4'-bipyridine** lies in its role as a versatile intermediate. The chlorine atoms are excellent leaving groups for creating new carbon-carbon and carbon-heteroatom bonds.

1. **Synthesis of Novel Bipyridine Ligands:** The primary application is in the synthesis of substituted bipyridine ligands for transition metal catalysis. The chlorine atoms can be displaced via cross-coupling reactions like Suzuki, Stille, or Buchwald-Hartwig aminations. This allows for the introduction of diverse functional groups at the 2 and 2' positions, tuning the steric and electronic properties of the resulting ligand for specific catalytic applications. Molecules containing the bipyridine scaffold are known to possess potent biological activities, including antitumor and antimicrobial properties.^[1]



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Caption: Synthetic pathways using **2,2'-Dichloro-4,4'-bipyridine** as a precursor.

2. Precursor for Pharmaceutical Scaffolds: In drug discovery, bipyridine-containing molecules are of significant interest. The ability to functionalize **2,2'-Dichloro-4,4'-bipyridine** allows for the rapid generation of a library of compounds for screening. For instance, creating derivatives to enhance solubility or modulate metal-binding affinity is a common strategy in developing new therapeutic agents.^[11]

Experimental Protocol: Suzuki Cross-Coupling for Ligand Synthesis

This protocol provides a representative method for using **2,2'-Dichloro-4,4'-bipyridine** in a palladium-catalyzed Suzuki cross-coupling reaction to synthesize a 2,2'-diaryl-4,4'-bipyridine derivative.

Objective: To synthesize 2,2'-bis(4-methoxyphenyl)-4,4'-bipyridine.

Materials:

- **2,2'-Dichloro-4,4'-bipyridine**

- 4-Methoxyphenylboronic acid
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- SPhos (2-Dicyclohexylphosphino-2',6'-dimethoxybiphenyl)
- Potassium phosphate (K_3PO_4), finely ground
- Anhydrous 1,4-Dioxane
- Nitrogen or Argon gas supply

Procedure:

- **Reaction Setup:** To a flame-dried Schlenk flask under an inert atmosphere (N_2), add **2,2'-Dichloro-4,4'-bipyridine** (1.0 mmol, 225 mg).
- **Add Reagents:** Add 4-methoxyphenylboronic acid (2.5 mmol, 380 mg, 2.5 eq.), potassium phosphate (3.0 mmol, 637 mg, 3.0 eq.), palladium(II) acetate (0.02 mmol, 4.5 mg, 2 mol%), and SPhos (0.04 mmol, 16.4 mg, 4 mol%).
 - **Causality:** Using an excess of the boronic acid drives the reaction to completion. K_3PO_4 is the base required to activate the boronic acid for transmetalation. The $\text{Pd}(\text{OAc})_2$ /SPhos combination is an efficient catalytic system for this type of coupling.
- **Add Solvent:** Add anhydrous 1,4-dioxane (10 mL) via syringe.
- **Reaction Conditions:** Heat the reaction mixture to 100 °C with vigorous stirring for 12-18 hours. Monitor the reaction progress by TLC or LC-MS.
 - **Causality:** Heating is necessary to overcome the activation energy for the catalytic cycle steps (oxidative addition, transmetalation, reductive elimination).
- **Workup:** Cool the reaction to room temperature. Dilute with ethyl acetate (30 mL) and water (20 mL). Separate the organic layer, and extract the aqueous layer with ethyl acetate (2 x 15 mL).

- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the crude residue by flash column chromatography on silica gel to yield the final product.
 - Trustworthiness: The final product's identity and purity should be confirmed by NMR and MS, validating the success of the protocol.

Conclusion

2,2'-Dichloro-4,4'-bipyridine is a commercially available and highly valuable building block for researchers in synthetic chemistry, materials science, and drug development. Its utility is defined by the reactive chlorine atoms, which serve as handles for constructing complex molecular architectures. While procurement is straightforward from various fine chemical suppliers, rigorous in-house quality control is paramount to ensure experimental reproducibility and integrity. The synthetic protocols and workflows outlined in this guide provide a framework for the reliable and effective application of this versatile compound in advancing scientific discovery.

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